

# Crovatin molecular formula and molecular weight

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## Compound of Interest

Compound Name: Crovatin

Cat. No.: B1630398

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## Crovatin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available information on **Crovatin**, a natural product with potential anti-tumor properties. The data presented herein is based on publicly accessible chemical databases.

## Core Molecular Data

A critical starting point for any scientific investigation is the precise molecular identity of the compound in question. The fundamental molecular details of **Crovatin** are summarized below.

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| Molecular Formula | C <sub>21</sub> H <sub>26</sub> O <sub>6</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight  | 374.43 g/mol                                   | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |

## Biological Activity and Therapeutic Potential

**Crovatin** has been isolated from the stem bark of *Croton oblongifolius* and has been noted for its potential anti-tumor effects.[\[1\]](#) However, at present, detailed studies elucidating its specific biological activities, mechanism of action, and the signaling pathways it may modulate are not

extensively available in the public scientific literature. Further research is required to characterize its pharmacological profile and to validate its therapeutic potential.

## Experimental Protocols and Methodologies

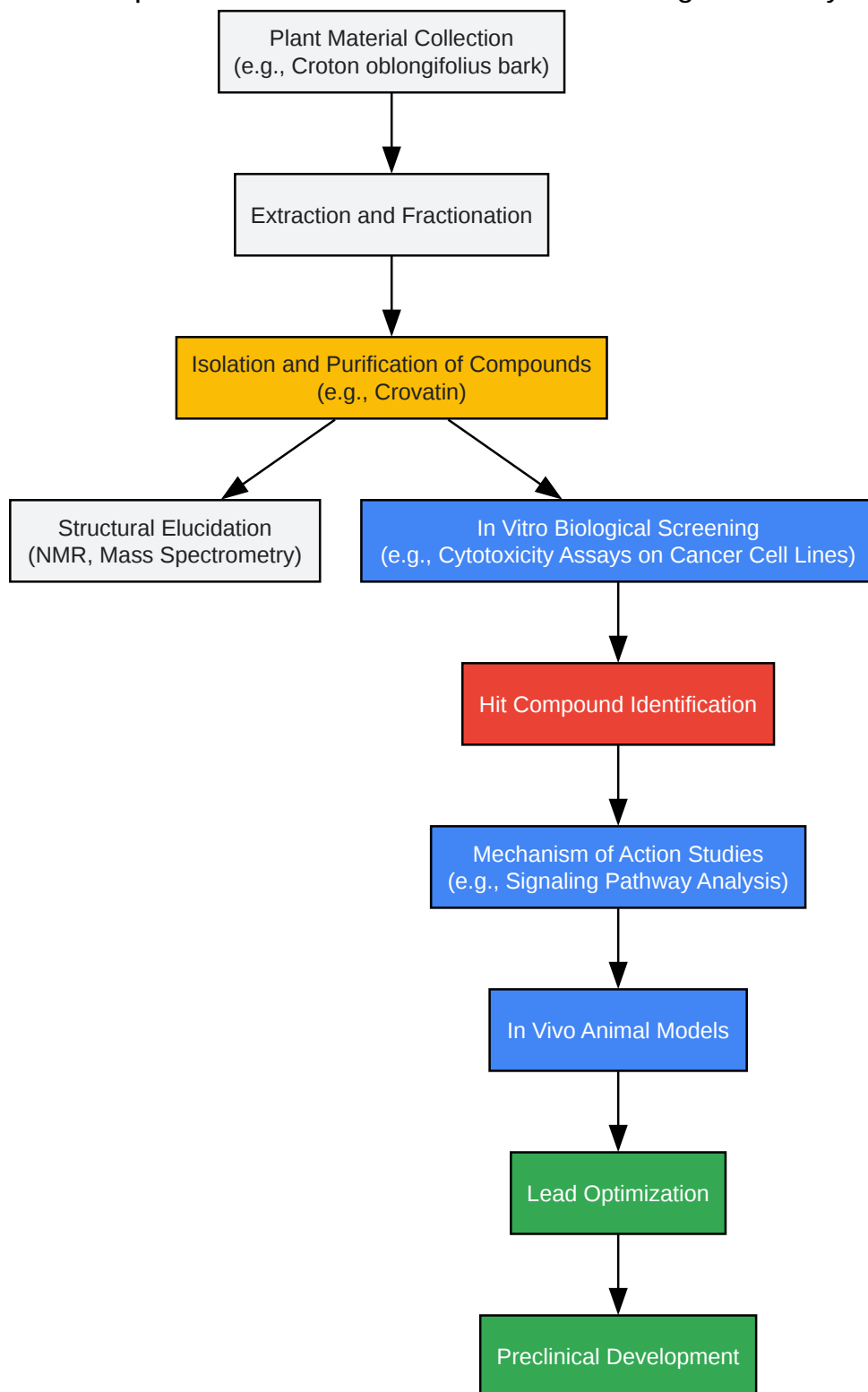
Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Crovatin** are not sufficiently described in currently available scientific literature to be included in this guide. As research into this molecule progresses, it is anticipated that such information will become available.

## Signaling Pathways and Mechanisms of Action

The specific signaling pathways modulated by **Crovatin** and its precise mechanism of action in exerting its potential anti-tumor effects have not yet been elucidated in the available literature. Therefore, a diagrammatic representation of its signaling pathway cannot be provided at this time. The generation of such a diagram awaits further preclinical research to identify its molecular targets and downstream effects.

To illustrate a generic experimental workflow for natural product drug discovery, which would be applicable to the future study of compounds like **Crovatin**, the following conceptual diagram is provided.

## Conceptual Workflow for Natural Product Drug Discovery

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Caption: A generalized workflow for the discovery and development of drugs from natural products.

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